

Introduction: The Synthetic Pathway and the Imperative for Spectroscopic Verification

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Compound of Interest

Compound Name: 1,3-Dithiolan-2-imine

CAS No.: 4472-81-5

Cat. No.: B147746

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1,3-Dithiolan-2-imine is a heterocyclic compound featuring a five-membered ring with two sulfur atoms, and an exocyclic imine group. This scaffold is of significant interest in medicinal chemistry and materials science due to the versatile reactivity of the imine and the presence of the dithiolane ring, a motif found in various bioactive molecules.^[1]

The synthesis of **1,3-dithiolan-2-imine** is commonly achieved through the cyclization reaction of 2-aminoethanethiol (also known as cysteamine) with carbon disulfide. This reaction proceeds via a dithiocarbamate intermediate, which then undergoes intramolecular cyclization and elimination to form the stable five-membered ring.

Given the multiple functional groups involved and the potential for side reactions, unambiguous confirmation of the final product is critical. Spectroscopic analysis is the cornerstone of this verification process. By comparing the spectral data of the product with its precursors, we can track the transformation of functional groups, confirm the formation of new covalent bonds, and verify the molecular structure. This guide provides a detailed walkthrough of this comparative analysis using Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS).

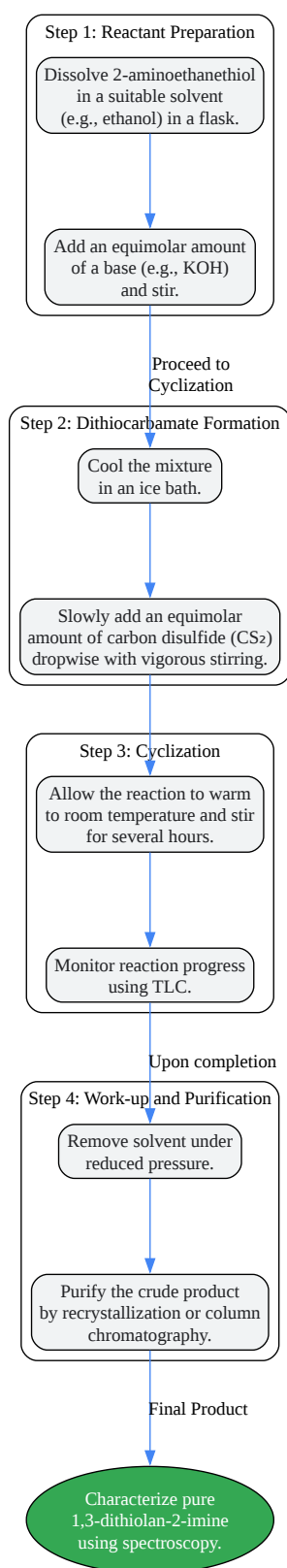
Experimental Design: Synthesis and Spectroscopic Protocols

The following protocols are designed to be self-validating, with clear checkpoints for confirming the successful transformation at each stage.

Synthesis of 1,3-Dithiolan-2-imine

This protocol is adapted from established methods for the synthesis of N'-substituted 1,3-dithiolan-2-ylidene hydrazides, which involves the reaction of a starting material with carbon disulfide and a subsequent alkylating agent.^[2] The fundamental principle of forming the dithiolane ring is analogous.

Experimental Workflow: Synthesis



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Caption: Workflow for the synthesis of **1,3-dithiolan-2-imine**.

Step-by-Step Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-aminoethanethiol hydrochloride in ethanol. Add an equimolar amount of a base, such as potassium hydroxide, to liberate the free amine. Stir the mixture for 15-20 minutes at room temperature.
- **Dithiocarbamate Formation:** Cool the flask in an ice bath. Slowly add one equivalent of carbon disulfide dropwise to the stirring solution. The reaction is exothermic; maintain the temperature below 10 °C. A precipitate of the dithiocarbamate intermediate may form.
- **Cyclization:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The cyclization process forms the **1,3-dithiolan-2-imine** ring.
- **Work-up and Purification:** Once the reaction is complete (as indicated by TLC), the solvent is removed under reduced pressure. The resulting crude solid is then purified, typically by recrystallization from a suitable solvent like ethanol or by column chromatography on silica gel, to yield pure **1,3-dithiolan-2-imine**.

Spectroscopic Analysis Protocols

To ensure data accuracy, samples of the starting materials and the final purified product must be prepared and analyzed under consistent conditions.

Protocol 1: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the analyte (2-aminoethanethiol, or the purified **1,3-dithiolan-2-imine** product) in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean NMR tube.
- **¹H NMR Acquisition:** Acquire the spectrum using a standard 400 MHz (or higher) spectrometer. Typical parameters include a 30° pulse angle, 1-2 second relaxation delay, and 16 scans.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled ¹³C NMR spectrum. A higher number of scans (e.g., 1024 or more) is necessary due to the low natural abundance of the ¹³C isotope.

- Processing: Process the data using appropriate software. Calibrate the chemical shift scale using the residual solvent peak as an internal standard.

Protocol 2: FT-IR Spectroscopy

- Sample Preparation: Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer. For the liquid precursor carbon disulfide, a drop can be placed between two KBr plates.
- Background Scan: Perform a background scan of the empty ATR crystal or KBr plates.
- Sample Scan: Acquire the sample spectrum, typically co-adding 16-32 scans over a range of 4000-600 cm^{-1} to achieve a good signal-to-noise ratio.

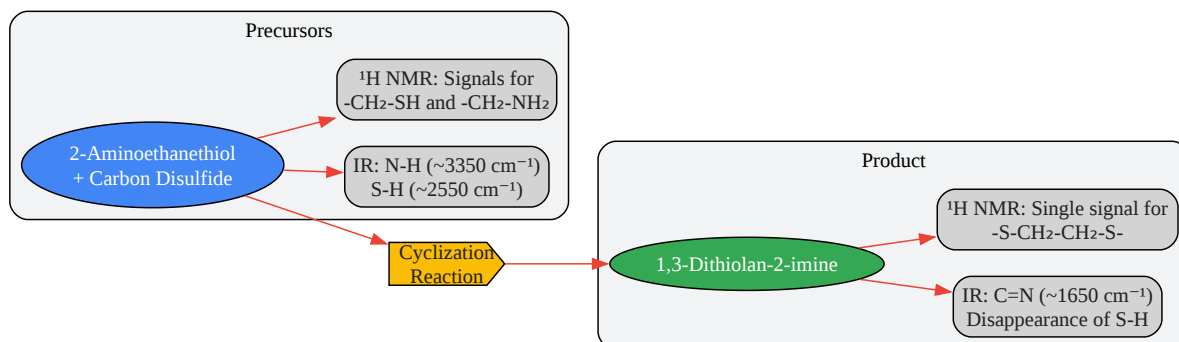
Protocol 3: Mass Spectrometry (Electron Ionization - EI)

- Sample Preparation: Prepare a dilute solution of the analyte (~ 0.1 mg/mL) in a volatile solvent such as methanol or dichloromethane.
- Introduction: Introduce the sample into the mass spectrometer, often via a Gas Chromatography (GC-MS) system or a direct insertion probe.
- Analysis: Acquire the mass spectrum, observing the molecular ion peak and characteristic fragmentation patterns.

Comparative Spectroscopic Analysis: Identifying the Transformation

The core of the product validation lies in observing the disappearance of precursor signals and the emergence of new signals characteristic of the product.

Logical Flow of Spectroscopic Changes



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Caption: Key spectroscopic shifts during the synthesis reaction.

FT-IR Spectroscopy Comparison

The IR spectrum provides a clear fingerprint of the functional group transformation. The disappearance of the thiol S-H stretch is the most definitive indicator of cyclization.

Compound	Key IR Absorptions (cm ⁻¹)	Functional Group Assignment
2-Aminoethanethiol	~3300–3500 (broad)	N-H stretch (primary amine)[3]
	~2550	S-H stretch (thiol)[3]
Carbon Disulfide	~1535	Asymmetric C=S stretch[4]
1,3-Dithiolan-2-imine	~3200-3400 (broad)	N-H stretch (imine)
	~1640-1660	C=N stretch (imine)
Absent	S-H stretch (~2550)	

Analysis of Causality:

- The disappearance of the sharp S-H stretching band around 2550 cm^{-1} is conclusive evidence that the thiol group of 2-aminoethanethiol has reacted to form the thioether linkages within the dithiolane ring.
- The broad N-H absorption persists but may shift, reflecting the change from a primary amine to an imine.
- The most crucial new signal is the appearance of the C=N imine stretch, typically found in the $1640\text{-}1660\text{ cm}^{-1}$ region. This confirms the formation of the double bond between the carbon (from CS₂) and the nitrogen (from 2-aminoethanethiol).

¹H NMR Spectroscopy Comparison

¹H NMR spectroscopy reveals changes in the electronic environment of the protons, confirming the new connectivity.

Compound	Chemical Shift (δ ppm)	Multiplicity	Assignment
2-Aminoethanethiol	~1.5 (broad s, 3H)	Singlet	-SH and -NH ₂
~2.7 (t, 2H)	Triplet	-CH ₂ -SH	
~3.0 (t, 2H)	Triplet	-CH ₂ -NH ₂	
1,3-Dithiolan-2-imine	~3.5-3.7 (s, 4H)	Singlet	-S-CH ₂ -CH ₂ -S-[2]
~8.0-9.0 (broad s, 1H)	Singlet	=N-H	

(Note: Chemical shifts are approximate and can vary with solvent and concentration.)

Analysis of Causality:

- In the precursor, 2-aminoethanethiol, the two methylene groups (-CH₂-) are distinct due to being attached to different heteroatoms (S and N), resulting in two separate triplet signals.
- Upon formation of the symmetric **1,3-dithiolan-2-imine** ring, the two methylene groups become chemically equivalent. This structural symmetry leads to a single, deshielded singlet signal integrating to four protons, a hallmark of the product's formation.[2]

- The broad signals for the -SH and -NH₂ protons of the precursor are replaced by a single, often very broad, downfield signal for the imine N-H proton.

¹³C NMR Spectroscopy Comparison

¹³C NMR provides direct evidence of the new carbon skeleton.

Compound	Chemical Shift (δ ppm)	Assignment
2-Aminoethanethiol	~25-30	-CH ₂ -SH
~40-45	-CH ₂ -NH ₂	
Carbon Disulfide	~192	CS ₂ [5]
1,3-Dithiolan-2-imine	~38-42	-S-CH ₂ -CH ₂ -S-
~160-165	C=N (Imine carbon)[2]	

(Note: Chemical shifts are approximate and can vary with solvent.)

Analysis of Causality:

- The two distinct signals for the methylene carbons in 2-aminoethanethiol collapse into a single peak upon formation of the symmetric product ring.
- The highly deshielded signal of the carbon in CS₂ at ~192 ppm is replaced by a new quaternary carbon signal for the imine (C=N) at a significantly upfield position (~160-165 ppm). This substantial shift confirms the change in hybridization and bonding from C=S to C=N.[2]

Mass Spectrometry Comparison

Mass spectrometry validates the molecular weight of the product, confirming that the correct atoms have assembled.

Compound	Molecular Formula	Molecular Weight (g/mol)	Expected Molecular Ion (M^+) (m/z)
2-Aminoethanethiol	C_2H_7NS	77.15	77
Carbon Disulfide	CS_2	76.14	76
1,3-Dithiolan-2-imine	$C_3H_5NS_2$	119.21	119[6]

Analysis of Causality:

- The successful reaction will show a mass spectrum with a molecular ion peak (M^+) at $m/z = 119$, corresponding to the molecular formula $C_3H_5NS_2$.
- The absence of peaks at $m/z = 77$ and 76 in the purified product confirms the consumption of the starting materials. Analysis of the fragmentation pattern can further support the proposed structure.

Conclusion

The successful synthesis of **1,3-dithiolan-2-imine** from 2-aminoethanethiol and carbon disulfide is unequivocally confirmed by a cohesive set of spectroscopic data. The key transformations to verify are:

- In FT-IR: The disappearance of the S-H stretch and the appearance of the C=N stretch.
- In 1H NMR: The collapse of two methylene triplets into a single four-proton singlet.
- In ^{13}C NMR: The appearance of a new imine carbon signal around 160-165 ppm and the equivalence of the two methylene carbons.
- In MS: The detection of the correct molecular ion peak at $m/z = 119$.

By systematically applying these spectroscopic comparisons, researchers can confidently validate the structure of their synthesized product and ensure the integrity of their subsequent research and development efforts.

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